M1002 solubility issues and solutions

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Compound of Interest

Compound Name:	*M1002*
Cat. No.:	*B1675830*

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M1002 Technical Support Center

Welcome to the **M1002** Technical Support Center. This resource provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during experiments with **M1002**, a potent Hypoxia-Inducible Factor-2 (HIF-2) agonist.

Frequently Asked Questions (FAQs)

Q1: What is **M1002** and what is its mechanism of action?

M1002 is a small molecule agonist of Hypoxia-Inducible Factor-2 alpha (HIF-2α), a key transcription factor involved in cellular adaptation to low oxygen levels (hypoxia). Under normal oxygen conditions, HIF-2α is targeted for degradation. **M1002** binds to the PAS-B domain of HIF-2α, stabilizing the protein and promoting its dimerization with HIF-1β (also known as ARNT). This complex then translocates to the nucleus and binds to Hypoxia-Response Elements (HREs) in the promoter regions of target genes, enhancing their transcription. This leads to the upregulation of genes involved in processes such as erythropoiesis and angiogenesis. **M1002** has been shown to act synergistically with prolyl-hydroxylase domain (PHD) inhibitors to enhance the expression of HIF-2 target genes.[1][2][3]

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Q2: What are the basic chemical properties of **M1002**?

Property	Value
Molecular Formula	$C_{15}H_8F_6N_2O_2S$
Molecular Weight	394.30
CAS Number	823830-85-9
Appearance	Solid, white to off-white powder

Q3: How should I store **M1002**?

For optimal stability, **M1002** should be stored under the following conditions:

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years
In Solvent	-80°C	6 months
-20°C	1 month	

It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.[1][4]

Troubleshooting Guide: Solubility Issues

M1002 is a hydrophobic compound and can present solubility challenges. The following guide addresses common issues and provides solutions.

Q4: **M1002** is not dissolving in my solvent. What should I do?

M1002 has limited solubility in aqueous solutions. For initial stock solutions, organic solvents are recommended.

- Recommended Solvents: High-purity, anhydrous Dimethyl Sulfoxide (DMSO) or N,N-Dimethylformamide (DMF) are the preferred solvents for preparing concentrated stock solutions.

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- Enhancing Dissolution: To aid dissolution in DMSO or DMF, gentle warming (up to 37°C) and sonication in a water bath can be applied. Ensure the vial is tightly capped to prevent solvent evaporation and water absorption. Visually inspect the solution to confirm that all particulate matter has dissolved.

- Hygroscopic Solvents: DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water in DMSO can significantly decrease the solubility of hydrophobic compounds like **M1002**. Always use fresh, anhydrous DMSO from a newly opened bottle and store it properly.

Q5: My **M1002** precipitated after diluting the DMSO stock solution into my aqueous cell culture medium or buffer (e.g., PBS). How can I prevent this?

This is a common issue when diluting a hydrophobic compound from an organic solvent into an aqueous environment. The rapid change in solvent polarity causes the compound to fall out of solution.

- Stepwise Dilution: Avoid adding the concentrated DMSO stock directly to the full volume of aqueous buffer. Instead, perform a serial dilution. First, dilute the stock into a smaller volume of pre-warmed (37°C) medium or buffer while gently vortexing, then add this intermediate dilution to the final volume.

- Final DMSO Concentration: Keep the final concentration of DMSO in your cell culture medium below 0.5%, and ideally at or below 0.1%, as higher concentrations can be toxic to cells. Remember to include a vehicle control (medium with the same final DMSO concentration) in your experiments.

- Pre-warmed Media: Always add the **M1002** stock solution to pre-warmed (37°C) cell culture medium. Adding it to cold medium can induce precipitation.

Q6: I am observing a precipitate in my cell culture plates after incubating with **M1002**. What could be the cause?

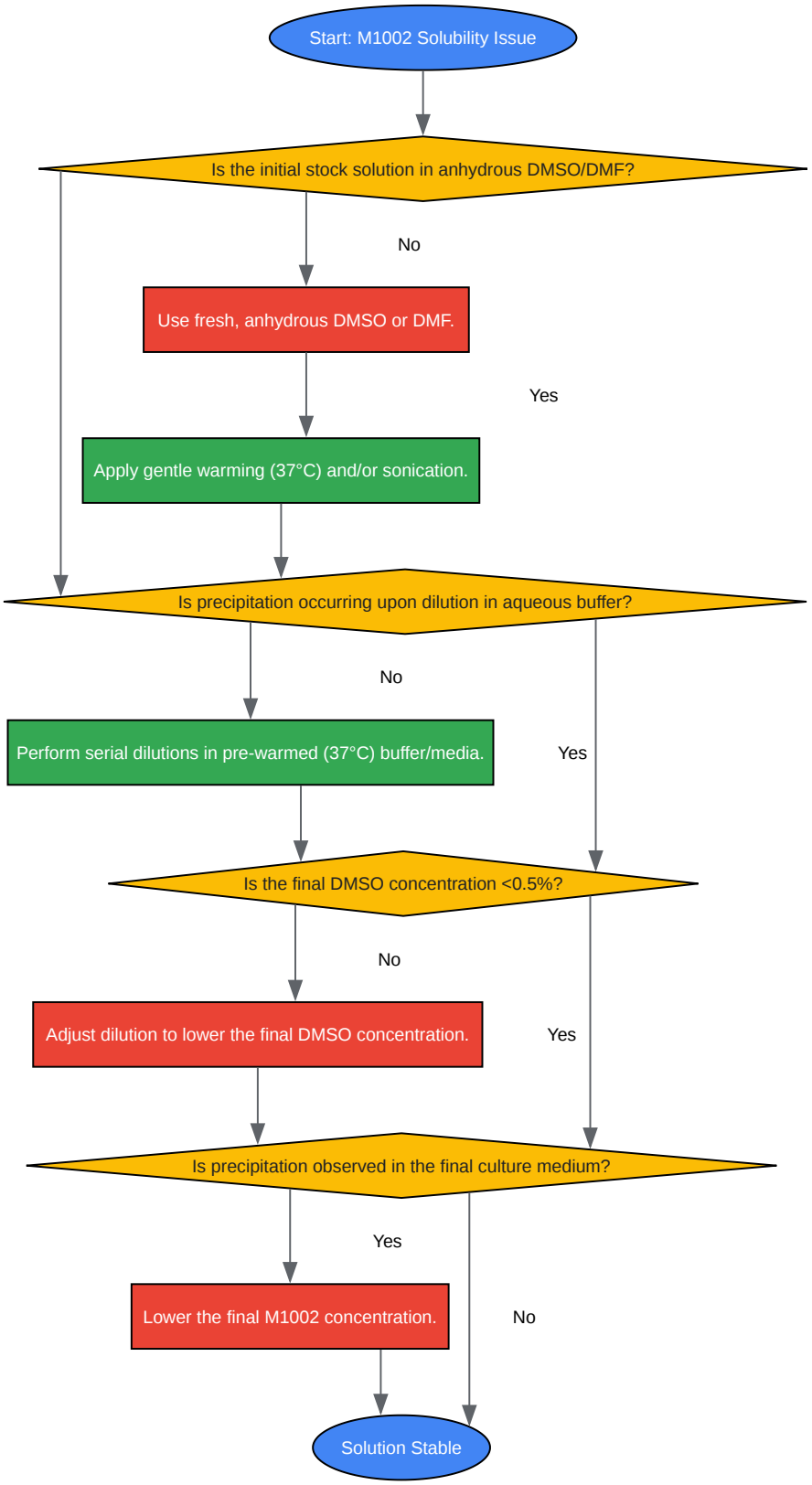
If you have followed the correct dilution procedures, precipitation in the culture plate could be due to interactions with media components or exceeding the solubility limit in the final solution.

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- Media Components: Some components in cell culture media, such as proteins and salts, can interact with the compound and cause it to precipitate over time.
- Concentration: The final concentration of **M1002** in the culture medium may be too high, exceeding its aqueous solubility. Consider performing a dose-response experiment to determine the optimal, non-precipitating concentration range for your specific cell line and media.

Workflow for Troubleshooting **M1002** Solubility Issues

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Caption: Troubleshooting workflow for **M1002** solubility.

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Experimental Protocols

Protocol 1: Preparation of a 10 mM **M1002** Stock Solution in DMSO

Materials:

- **M1002** powder (Molecular Weight: 394.30)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath sonicator (optional)

Procedure:

- Weighing: Accurately weigh out 3.94 mg of **M1002** powder and place it into a sterile vial.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the vial containing the **M1002** powder.
- Dissolution: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If necessary, warm the solution to 37°C in a water bath and/or sonicate for 5-10 minutes to aid dissolution.
- Visual Inspection: Visually inspect the solution against a light source to ensure there are no visible particles. The solution should be clear.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.

Protocol 2: Preparation of **M1002** Working Solutions for Cell-Based Assays

Materials:

- 10 mM **M1002** stock solution in DMSO

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- Pre-warmed (37°C) sterile cell culture medium
- Sterile microcentrifuge tubes

Procedure (Example for a 10 µM final concentration):

- Intermediate Dilution: In a sterile tube, perform an intermediate dilution of the 10 mM stock solution. For example, add 2 µL of the 10 mM stock to 198 µL of pre-warmed cell culture medium to get a 100 µM intermediate solution. Gently vortex to mix.
- Final Dilution: Add the required volume of the intermediate solution to your cell culture plate wells containing pre-warmed medium to achieve the desired final concentration. For example, to achieve a 10 µM final concentration in a well containing 1 mL of medium, add 100 µL of the 100 µM intermediate solution.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the culture wells is kept below 0.5%. In the example above, the final DMSO concentration would be 0.1%.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO (without **M1002**) to the cell culture medium as used for the **M1002**-treated cells.

Protocol 3: Formulation of **M1002** for In Vivo Studies

For in vivo administration, a well-tolerated formulation that maintains **M1002** in solution is required. Due to its poor aqueous solubility, a co-solvent system is often necessary.

Example Formulation (for intraperitoneal injection):

- Co-solvent System: A common vehicle for poorly soluble compounds is a mixture of DMSO, PEG400 (polyethylene glycol 400), and a buffer such as citrate buffer or saline.
- Example Preparation: A formulation could consist of 20% DMSO, 40% PEG400, and 40% sterile saline.
  - Dissolve the required amount of **M1002** in DMSO first.
  - Add the PEG400 and mix thoroughly.

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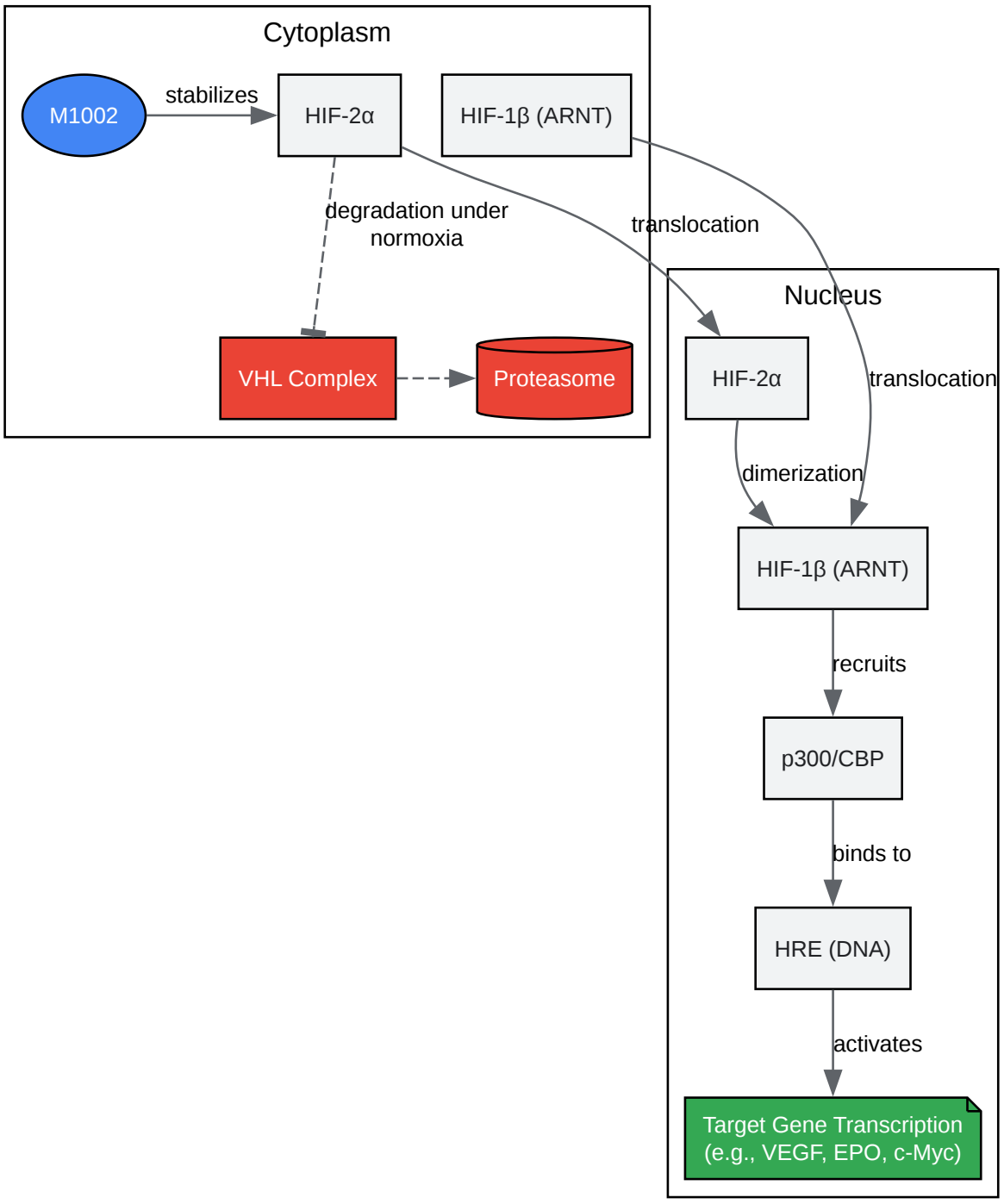
- Finally, add the saline and mix until a clear solution is obtained.

- Important Considerations:
  - The final formulation should be sterile-filtered through a 0.22 µm filter before injection.
  - The tolerability of the vehicle should be assessed in a small group of animals before proceeding with the main study.
  - The stability of **M1002** in the formulation should be evaluated if it is not used immediately.

M1002 Signaling Pathway

M1002 acts as an agonist for HIF-2α. Under hypoxic (low oxygen) conditions, or in the presence of an agonist like **M1002**, HIF-2α is stabilized and forms a heterodimer with HIF-1β/ARNT. This complex then activates the transcription of various downstream target genes.

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Caption: **M1002**-mediated HIF-2α signaling pathway.

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